

Essential Safety and Logistical Guidance for Handling Delamanid-d4

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This document provides critical safety protocols and logistical plans for the handling and disposal of Delamanid-d4, a deuterated analog of the potent antitubercular drug Delamanid. Due to its classification as a potent pharmaceutical compound and its acute oral and aquatic toxicity, strict adherence to the following procedures is mandatory to ensure personnel safety and environmental protection.

Compound Identification and Hazard Summary

Delamanid-d4 is the deuterium-labeled version of Delamanid, an inhibitor of mycolic acid synthesis in mycobacteria. While the deuteration is not considered to introduce new hazardous properties, the inherent toxicity of the parent compound necessitates a cautious approach.

Hazard Classification:



Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1]
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life.
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects.[1]

Note: Some safety data sheets may also classify this as a "pharmaceutical related compound of unknown potency," warranting handling with a high degree of caution.

Physicochemical and Storage Data

Proper storage and handling are critical to maintain the integrity of Delamanid-d4 and to prevent accidental exposure.

Property	Value
Molecular Formula	C25H21D4F3N4O6
Molecular Weight	538.51 g/mol
Appearance	White to light brown solid
Solubility	- DMSO: ≥ 20 mg/mL - DMF: ≥ 25 mg/mL
Storage (Powder)	-20°C for up to 3 years; 4°C for up to 2 years
Storage (In Solvent)	-80°C for up to 6 months; -20°C for up to 1 month

Personal Protective Equipment (PPE) Protocol

A comprehensive PPE strategy is mandatory for all personnel handling Delamanid-d4 to minimize the risk of exposure through inhalation, ingestion, or skin contact.



PPE Category	Item	Rationale
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles	Protects against accidental splashes or aerosolized particles.
Hand Protection	Double-gloving with nitrile gloves	Provides a barrier against skin contact. The outer glove should be changed immediately upon contamination.
Body Protection	Laboratory coat	Protects skin and personal clothing from contamination.
Respiratory Protection	N95 or higher-rated respirator	Recommended when handling the powder outside of a certified chemical fume hood to prevent inhalation.

Step-by-Step Handling and Operational Plan

A systematic approach to handling Delamanid-d4 is essential to ensure safety and experimental accuracy.

Preparation:

- Designated Area: All handling of Delamanid-d4 powder must be conducted in a designated area, such as a chemical fume hood or a ventilated balance enclosure, to control airborne particles.
- Gather Materials: Before starting, ensure all necessary equipment (spatulas, weigh boats, vials, solvents) and waste containers are within the designated handling area.
- Don PPE: Put on all required PPE as outlined in the table above before entering the designated handling area.

Handling:



- Weighing: Carefully weigh the desired amount of Delamanid-d4, minimizing the creation of dust.
- Solution Preparation: To dissolve, slowly add the solvent to the solid to prevent splashing. If necessary, gentle warming or sonication can be used to aid dissolution.
- Labeling: Clearly label all containers with the compound name, concentration, solvent, and date of preparation.

Post-Handling:

- Decontamination: Thoroughly decontaminate all surfaces and equipment that came into contact with Delamanid-d4 using an appropriate cleaning agent.
- Doff PPE: Remove PPE in the reverse order it was put on, being careful to avoid contaminating skin or clothing.
- Hand Washing: Wash hands thoroughly with soap and water after handling is complete, even
 if gloves were worn.

Disposal Plan

Proper disposal of Delamanid-d4 and associated waste is crucial to prevent environmental contamination.



Waste Type	Disposal Procedure
Solid Waste	- Unused or expired Delamanid-d4 powder should be collected in a clearly labeled, sealed container Contaminated items such as weigh boats, pipette tips, and gloves should also be placed in this container.
Liquid Waste	- Solutions containing Delamanid-d4 should be collected in a labeled, sealed, and non-reactive waste container.
Final Disposal	All waste containing Delamanid-d4 must be disposed of as hazardous chemical waste through a licensed hazardous material disposal company. Incineration is often the preferred method for potent pharmaceutical compounds.

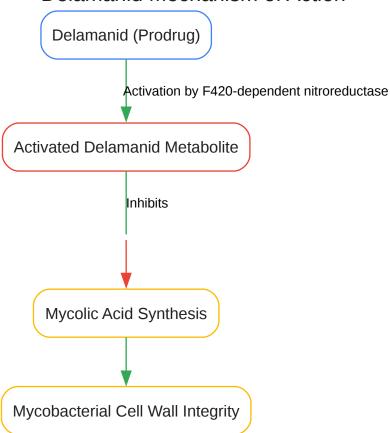
Visualized Workflows and Pathways

To further clarify procedural and biological concepts, the following diagrams are provided.



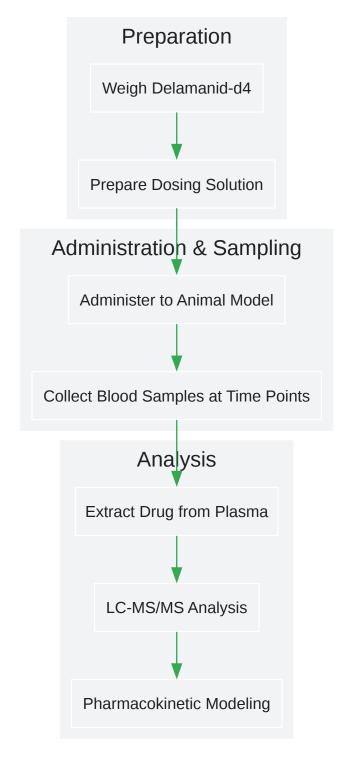


Delamanid Mechanism of Action





Experimental Workflow: Pharmacokinetic Study



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References

- 1. medchemexpress.com [medchemexpress.com]
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